

An In-Depth Technical Guide to 1-ethyl-1H-pyrazole-4-carbohydrazide

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Compound of Interest

Compound Name: 1-ethyl-1H-pyrazole-4-carbohydrazide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-ethyl-1H-pyrazole-4-carbohydrazide**, a heterocyclic compound of interest in medicinal chemistry. The document details its chemical identity, a plausible synthetic route, and explores the biological activities associated with the broader class of pyrazole-4-carbohydrazide derivatives. While specific quantitative bioactivity data and established signaling pathways for this particular molecule are not extensively documented in publicly available literature, this guide extrapolates potential mechanisms of action and experimental approaches based on structurally similar compounds. This information is intended to serve as a foundational resource for researchers investigating this and related molecules for therapeutic applications.

Chemical Identity

IUPAC Name: 1-ethylpyrazole-4-carbohydrazide^[1]

CAS Number: 512809-51-7^[1]

Chemical Structure:

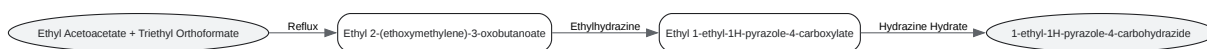
Caption: 2D structure of **1-ethyl-1H-pyrazole-4-carbohydrazide**.

Property	Value	Source
Molecular Formula	C6H10N4O	[1]
Molecular Weight	154.17 g/mol	[1]

Synthesis

A definitive, step-by-step published synthesis protocol for **1-ethyl-1H-pyrazole-4-carbohydrazide** is not readily available. However, based on established organic chemistry principles and general methods for the synthesis of analogous pyrazole-4-carbohydrazides, a plausible two-step synthetic route can be proposed. This pathway would commence with the synthesis of the ester precursor, ethyl 1-ethyl-1H-pyrazole-4-carboxylate, followed by its conversion to the target carbohydrazide.

Proposed Synthetic Pathway



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Caption: Proposed synthesis of **1-ethyl-1H-pyrazole-4-carbohydrazide**.

Experimental Protocols (Hypothetical)

The following are hypothetical protocols based on general procedures for similar reactions. Researchers should optimize these conditions.

Step 1: Synthesis of Ethyl 1-ethyl-1H-pyrazole-4-carboxylate

This step involves the reaction of ethyl 2-(ethoxymethylene)-3-oxobutanoate with ethylhydrazine.

- Materials:
 - Ethyl 2-(ethoxymethylene)-3-oxobutanoate

- Ethylhydrazine
- Ethanol (solvent)
- Procedure:
 - Dissolve ethyl 2-(ethoxymethylene)-3-oxobutanoate in ethanol in a round-bottom flask.
 - Add ethylhydrazine to the solution, potentially in the presence of a mild acid or base catalyst.
 - Reflux the reaction mixture for several hours, monitoring the progress by thin-layer chromatography (TLC).
 - Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
 - Purify the crude product by column chromatography on silica gel.

Step 2: Synthesis of **1-ethyl-1H-pyrazole-4-carbohydrazide**

This step involves the hydrazinolysis of the corresponding ethyl ester.

- Materials:
 - Ethyl 1-ethyl-1H-pyrazole-4-carboxylate
 - Hydrazine hydrate
 - Ethanol (solvent)
- Procedure:
 - Dissolve ethyl 1-ethyl-1H-pyrazole-4-carboxylate in ethanol in a round-bottom flask.
 - Add an excess of hydrazine hydrate to the solution.
 - Reflux the mixture for several hours, monitoring the reaction by TLC.

- After the reaction is complete, cool the mixture to room temperature, which may cause the product to precipitate.
- Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum.

Biological Activities and Potential Applications

While specific biological data for **1-ethyl-1H-pyrazole-4-carbohydrazide** is scarce, the pyrazole-4-carbohydrazide scaffold is present in numerous compounds with a wide range of documented biological activities. This suggests that the title compound could be a valuable starting point for the development of new therapeutic agents.

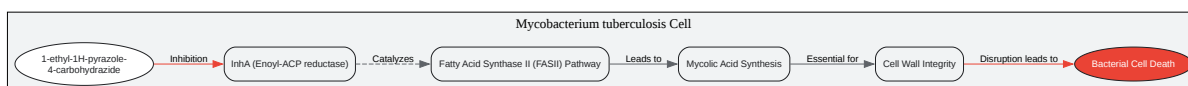
The biological activities of various pyrazole derivatives containing a carbohydrazide moiety include:

- **Antitubercular:** Pyrazole-based carbohydrazide derivatives have shown potent activity against *Mycobacterium tuberculosis*, including drug-resistant strains.[2][3] The proposed mechanism of action for some of these compounds is the inhibition of the enoyl-acyl carrier protein reductase (InhA), an essential enzyme in the mycobacterial cell wall synthesis.[2]
- **Anticancer:** Certain salicylaldehyde-pyrazole-carbohydrazide derivatives have been investigated for their ability to inhibit the proliferation of cancer cell lines, such as A549 lung cancer cells, by inducing apoptosis.[4]
- **Anti-inflammatory and Analgesic:** The pyrazole nucleus is a well-known pharmacophore in anti-inflammatory drugs. Some pyrazole carbohydrazide derivatives have exhibited anti-inflammatory and antinociceptive (analgesic) properties.[4]
- **Antimicrobial and Antiparasitic:** This class of compounds has also demonstrated antibacterial, antifungal, and antiparasitic activities, including leishmanicidal and antimalarial effects.[4]

Potential Mechanism of Action: A Focus on Antitubercular Activity

Given the promising antitubercular activity of related compounds, a plausible mechanism of action for **1-ethyl-1H-pyrazole-4-carbohydrazide** could involve the inhibition of InhA. The

following diagram illustrates this hypothetical pathway.



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Caption: Hypothetical mechanism of antitubercular action.

Future Directions

The information presented in this guide highlights the potential of **1-ethyl-1H-pyrazole-4-carbohydrazide** as a scaffold for drug discovery. To fully elucidate its therapeutic potential, the following experimental avenues are recommended:

- **Definitive Synthesis and Characterization:** Development and optimization of a reliable synthetic protocol followed by full characterization of the compound using modern analytical techniques (NMR, Mass Spectrometry, etc.).
- **In Vitro Biological Screening:** Comprehensive screening against a panel of cancer cell lines, bacterial and fungal strains, and relevant enzymes (e.g., InhA, kinases) to identify primary biological targets.
- **Quantitative Structure-Activity Relationship (QSAR) Studies:** Synthesis and evaluation of a library of analogues to establish relationships between chemical structure and biological activity, guiding the design of more potent and selective compounds.
- **Mechanism of Action Studies:** Once a significant biological activity is confirmed, detailed mechanistic studies should be undertaken to identify the specific molecular targets and signaling pathways involved.

Conclusion

1-ethyl-1H-pyrazole-4-carbohydrazide is a molecule with a chemical structure that suggests potential for a range of biological activities, particularly in the areas of infectious diseases and oncology. While specific experimental data for this compound is limited, this technical guide provides a solid foundation for researchers by outlining its chemical properties, proposing a synthetic route, and contextualizing its potential within the broader class of pyrazole-4-carbohydrazide derivatives. Further investigation into this compound and its analogues is warranted to explore its full therapeutic potential.

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